

A Technical Guide to the Mass Spectrum of β -Alanine (^{15}N)

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Compound of Interest

Compound Name: BETA-ALANINE ($^{15}\text{N}^+$)

Cat. No.: B1580245

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This guide provides an in-depth technical examination of the mass spectrometric analysis of β -Alanine labeled with the stable isotope ^{15}N . It is intended for researchers, scientists, and drug development professionals who utilize stable isotope labeling for metabolic tracing, quantitative proteomics, and pharmacokinetic studies.

Introduction: The Significance of ^{15}N -Labeled β -Alanine

β -Alanine ($\text{C}_3\text{H}_7\text{NO}_2$) is a naturally occurring beta-amino acid. The incorporation of a ^{15}N stable isotope in place of the common ^{14}N atom creates an invaluable tool for mass spectrometry-based research.[1] This isotopic enrichment increases the molecular weight by approximately one dalton, allowing for the precise differentiation and tracking of labeled molecules against their endogenous counterparts.[2] β -Alanine (^{15}N) serves as a tracer in metabolic studies, enabling researchers to elucidate the pathways of β -alanine metabolism and its role in carnosine synthesis, which is vital for muscle function.[3] In quantitative proteomics and drug development, it is used as an internal standard for accurate quantification in complex biological matrices.[4]

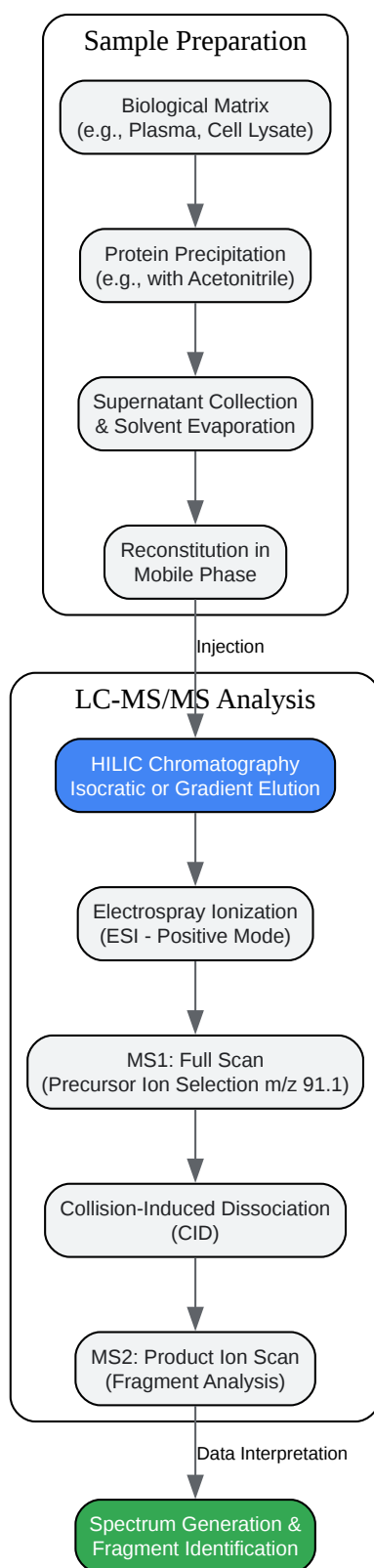
The ability to accurately characterize the mass spectrum of β -Alanine (^{15}N) is foundational to its application. This guide details the principles, protocols, and data interpretation required for this analysis.

Mass Spectrometry Methodology: From Sample to Spectrum

The analysis of small, polar molecules like β -alanine is optimally performed using a liquid chromatography system coupled to a mass spectrometer with a soft ionization source. Electrospray ionization (ESI) is the technique of choice as it minimizes in-source fragmentation, allowing for the clear observation of the molecular ion.^{[5][6][7]}

Experimental Workflow

The overall process involves careful sample preparation, chromatographic separation to isolate the analyte from the matrix, ionization, and subsequent mass analysis. Tandem mass spectrometry (MS/MS) is crucial for structural confirmation and unambiguous identification through characteristic fragmentation patterns.



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Caption: High-level workflow for the LC-MS/MS analysis of β -Alanine (^{15}N).

Detailed Experimental Protocol

This protocol is a self-validating system designed for reproducibility and accuracy.

1. Sample Preparation (Protein Crash):

- Rationale: To remove high-abundance proteins from biological samples that interfere with the analysis.[8]
- Procedure:
 - To 100 μ L of sample (e.g., plasma, cell extract), add 400 μ L of ice-cold acetonitrile containing an appropriate internal standard.
 - Vortex vigorously for 1 minute to precipitate proteins.
 - Centrifuge at 14,000 x g for 10 minutes at 4°C.
 - Carefully transfer the supernatant to a new microcentrifuge tube.
 - Evaporate the solvent to dryness using a vacuum concentrator.
 - Reconstitute the dried extract in 100 μ L of the initial mobile phase (e.g., 95:5 acetonitrile:water with 0.1% formic acid).

2. Liquid Chromatography (LC):

- Rationale: Hydrophilic Interaction Liquid Chromatography (HILIC) is employed for superior retention and separation of polar analytes like amino acids.
- Parameters:
 - Column: Waters ACQUITY UPLC BEH HILIC, 2.1 x 100 mm, 1.7 μ m.[9]
 - Mobile Phase A: Water with 0.1% Formic Acid.
 - Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
 - Flow Rate: 0.4 mL/min.
 - Gradient: Maintain 95% B for 1 min, decrease to 50% B over 4 min, hold for 1 min, then return to 95% B and equilibrate for 2 min.
 - Injection Volume: 5 μ L.

3. Mass Spectrometry (MS):

- Rationale: A triple quadrupole or high-resolution Orbitrap mass spectrometer provides the sensitivity and mass accuracy required.[10] Positive ESI mode is used to generate the protonated molecular ion $[M+H]^+$.
- Parameters:
 - Ionization Mode: ESI Positive.

- Capillary Voltage: +3.5 kV.
- Source Temperature: 150°C.
- Desolvation Temperature: 350°C.
- MS1 Scan: Scan for the precursor ion of protonated β -Alanine (^{15}N) at m/z 91.1.
- MS2 Fragmentation: Use Collision-Induced Dissociation (CID) with optimized collision energy (typically 10-20 eV) to fragment the precursor ion.[\[11\]](#) Scan for product ions in the range of m/z 20-100.

Mass Spectrum Analysis and Interpretation

The mass spectrum of β -Alanine (^{15}N) is defined by its protonated molecular ion and a series of characteristic fragment ions produced during CID. The ^{15}N label is chemically stable and shifts the mass of any nitrogen-containing fragment by +1 Da compared to its unlabeled counterpart.

Precursor Ion

The molecular formula of β -Alanine (^{15}N) is $\text{C}_3\text{H}_7^{15}\text{NO}_2$. Its monoisotopic mass is 90.0512 Da. In positive mode ESI, the molecule is protonated, primarily at the amine group, to form the precursor ion $[\text{M}+\text{H}]^+$.

- Expected Precursor Ion $[\text{M}+\text{H}]^+$: m/z 91.1

Fragmentation Pattern

Tandem mass spectrometry (MS/MS) of the m/z 91.1 precursor ion yields a predictable fragmentation pattern. The primary fragmentation pathways involve neutral losses from the parent molecule.

Caption: Predicted fragmentation pathway of protonated β -Alanine (^{15}N).

- Loss of Water ($-\text{H}_2\text{O}$): A common fragmentation for carboxylic acids. The protonated molecule readily loses a water molecule (18.0 Da), resulting in a fragment ion at m/z 73.0.
- Loss of Formic Acid ($-\text{HCOOH}$) or Carbon Dioxide ($-\text{CO}_2$): Cleavage of the C-C bond alpha to the carboxyl group can lead to the neutral loss of formic acid (46.0 Da) or carbon dioxide (44.0 Da). This results in a prominent nitrogen-containing fragment. For β -alanine, a key fragment is observed at m/z 30 for the unlabeled form ($\text{CH}_2=\text{NH}_2^+$).[\[12\]](#) Due to the ^{15}N label,

this fragment is observed at m/z 31.0 ($[\text{CH}_2=^{15}\text{NH}_2]^+$). This specific +1 Da shift is a definitive confirmation of the presence and location of the isotopic label.

Data Presentation

The key ions observed in the tandem mass spectrum of β -Alanine (^{15}N) are summarized below.

Observed m/z	Proposed Fragment Ion	Chemical Formula	Notes
91.1	$[\text{M}+\text{H}]^+$	$[\text{C}_3\text{H}_8^{15}\text{NO}_2]^+$	Precursor Ion (Protonated Molecule)
73.0	$[\text{M}+\text{H} - \text{H}_2\text{O}]^+$	$[\text{C}_3\text{H}_6^{15}\text{NO}]^+$	Neutral loss of water from the carboxyl group.
45.0	$[\text{COOH}]^+$ and isotopes	$[\text{CH}_2\text{O}_2]^+$	Carboxyl group fragment (less common).
31.0	$[\text{M}+\text{H} - \text{HCOOH}]^+$	$[\text{C}_2\text{H}_6^{15}\text{N}]^+$	Key diagnostic fragment containing the ^{15}N label.

Conclusion and Field Insights

The mass spectrometric analysis of β -Alanine (^{15}N) is a robust and highly informative technique. The predictable +1 Da mass shift in the precursor ion and key nitrogen-containing fragments provides an unambiguous signature for tracking and quantification. For researchers in metabolomics, the ability to trace the ^{15}N atom through metabolic networks offers a dynamic view of cellular processes.[\[13\]](#)[\[14\]](#) For professionals in drug development, the use of ^{15}N -labeled analogues as internal standards is the gold standard for achieving precision and accuracy in bioanalytical assays.[\[4\]](#) Mastery of the principles and protocols outlined in this guide is essential for leveraging the full potential of stable isotope labeling in modern scientific research.

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